

## Part 1: Executive Summary & Scope Clarification

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### Compound of Interest

Compound Name: *Tetraisopropylsilane*

Cat. No.: *B1367161*

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Core Directive: The immediate hazard for **Tetraisopropylsilane** and its common analogs (Triisopropylsilane) is Flammability (Category 3). While chemically stable due to steric bulk, improper disposal in drain systems or mixing with oxidizers poses severe fire and environmental risks.

Scope Note (Critical Distinction): In laboratory contexts, "TIPS" usually refers to Triisopropylsilane (

) or Chlorotriisopropylsilane (TIPS-Cl). True **Tetraisopropylsilane** (

) is a rare, extremely crowded organosilane.

- If you have

: It is chemically inert and behaves like a branched hydrocarbon.

- If you have

(TIPS-H): It is a reducing agent and can evolve hydrogen gas (

) upon prolonged contact with bases or protic solvents.

- If you have TIPS-Cl: It hydrolyzes to release hydrochloric acid (HCl).

This guide addresses the disposal of the TIPS family, with specific sub-protocols for the reactive variants.

## Part 2: Technical Profile & Risk Assessment

## Physicochemical Properties (Comparison)

Property	Triisopropylsilane (TIPS-H)	Tetraisopropylsilane (TIPS)	Operational Implication
CAS Number	6485-79-6	3429-55-8	Verify CAS on bottle before disposal.
Physical State	Colorless Liquid	Colorless Liquid	Pumpable/Pourable waste.
Flash Point	37°C (98.6°F)	~50°C (Est.)	Flammable. Ground all equipment.[1]
Density	0.77 g/mL	~0.80 g/mL	Floats on water. Do not pour down drain.
Reactivity	Mild Reducing Agent	Inert / Stable	TIPS-H requires venting; does not.
Water Solubility	Insoluble	Insoluble	Forms sheen on water; toxic to aquatic life.

## Primary Hazards:

- Fire: Both compounds are RCRA Ignitable Wastes (D001). Vapors are heavier than air and can travel to ignition sources.[2][3]
- Pressure Buildup (TIPS-H only): If mixed with strong bases (NaOH, KOH) or vigorous acid catalysts in a closed waste container, Triisopropylsilane can slowly release hydrogen gas.
- Environmental Toxicity: Organosilanes are persistent in aquatic environments.

## Part 3: Disposal Procedures

## A. Pre-Disposal Treatment (Quenching)

Applicable only if you possess active reagents (TIPS-H or TIPS-Cl). If you possess true **Tetraisopropylsilane** (

), skip to Section B.

The "Passive Hydrolysis" Myth: Unlike small silanes (e.g., TMS-Cl), TIPS compounds are sterically hindered. They do not hydrolyze instantly.[1] Dumping them into a water waste drum can result in a biphasic mixture that reacts slowly over weeks, potentially pressurizing the drum later.

Active Quenching Protocol (Small Scale < 500 mL):

- Setup: Perform in a functioning fume hood.
- Dilution: Dilute the silane 1:10 in a combustible solvent (e.g., Hexanes or Ethyl Acetate).
- Neutralization:
  - For TIPS-Cl: Slowly add saturated Sodium Bicarbonate ( ) solution. Stir vigorously for 30 minutes until bubbling ( ) ceases.
  - For TIPS-H: Slowly add Acetone. (Note: TIPS-H is generally stable enough to go directly to waste, but if mixed with active catalysts like Pd/C, it must be filtered first).
- Phase Separation: Separate the organic layer. The aqueous layer can go to aqueous waste; the organic layer (containing the silanol/siloxane) goes to organic waste.

## B. Waste Stream Selection

For pure **Tetraisopropylsilane** or quenched TIPS mixtures:

- Container: High-density polyethylene (HDPE) or steel safety cans. Avoid glass for bulk storage to prevent breakage.

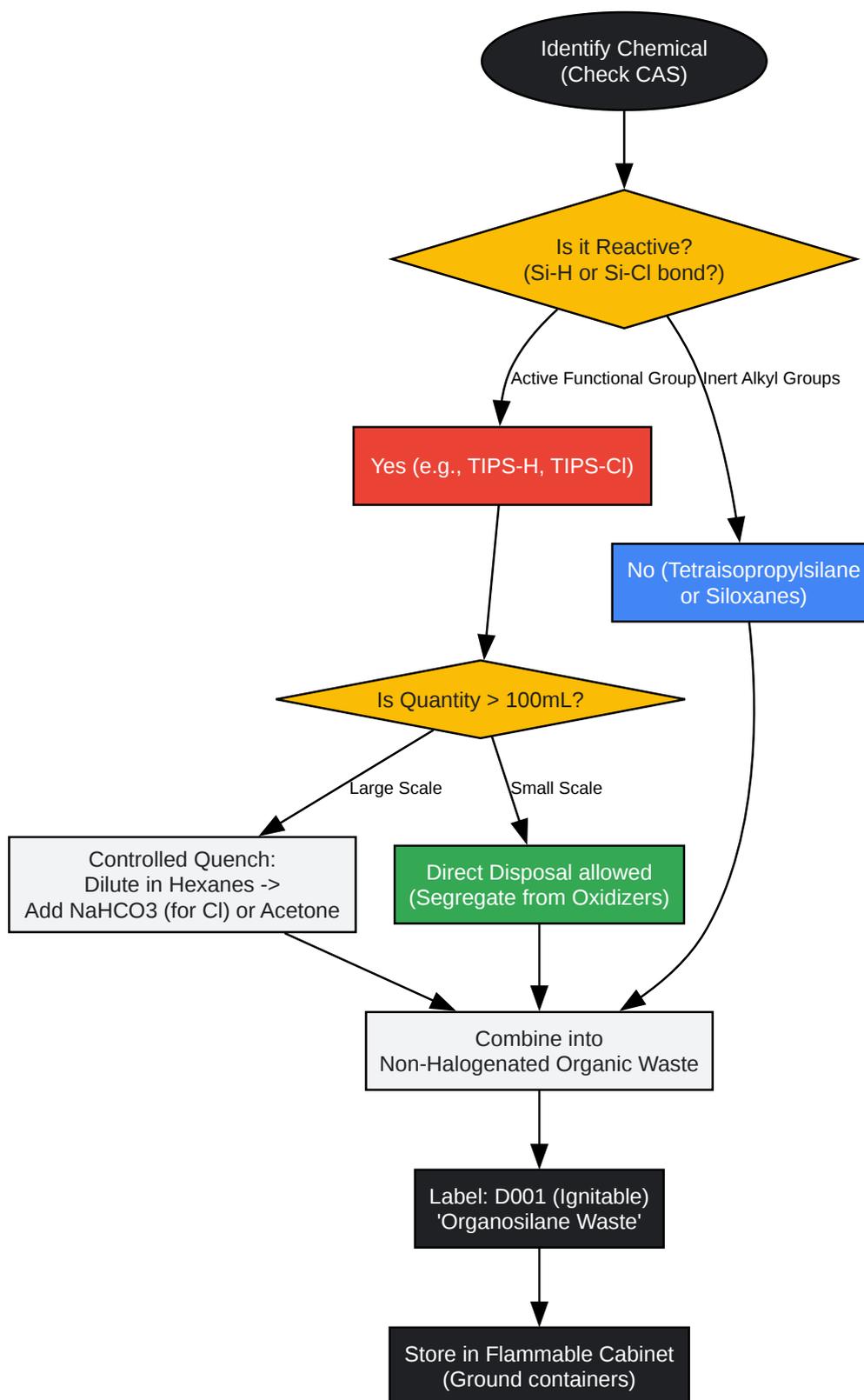
- Labeling:
  - RCRA Code: D001 (Ignitable).
  - Content: "Waste Flammable Liquid (**Tetraisopropylsilane**)" or "Waste Organosilanes in Solvent."
  - Hazard Checkbox: Flammable, Irritant.
- Segregation:
  - Keep Away From: Oxidizers (Nitric acid, Peroxides), Halogenated waste (unless the silane is already in DCM/Chloroform).
  - Storage: Flammable liquids cabinet until pickup.

## C. Spill Cleanup Logic

- Isolate: Remove ignition sources immediately.
- Absorb: Use vermiculite, dry sand, or proprietary organic spill pads. Do not use sawdust (increases fire surface area).
- Scoop: Use non-sparking tools (plastic scoop) to transfer to a sealable bag/bucket.
- Wipe: Clean surface with acetone, then soap and water to remove oily silicone residue (slip hazard).

## Part 4: Decision Logic (Workflow)

The following diagram outlines the decision process for identifying and disposing of hindered silanes.



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Figure 1: Decision tree for the safe categorization and disposal of isopropyl-substituted silanes.

## Part 5: References

- Sigma-Aldrich. (2024). Safety Data Sheet: Triisopropylsilane. Retrieved from
- Thermo Fisher Scientific. (2025).[4] Safety Data Sheet: Triisopropylsilane. Retrieved from
- U.S. Environmental Protection Agency (EPA). (2024).[5] Hazardous Waste Generators: Managing Your Waste. Retrieved from
- Gelest, Inc. (2014). Safety Data Sheet: Tetra-n-propoxysilane (Analogous Hazard Data). Retrieved from

(Note: Specific SDS for the rare **Tetraisopropylsilane** [CAS 3429-55-8] is often unavailable online; the properties of Triisopropylsilane and Tetrapropoxysilane are used as the closest authoritative proxies for flammability and handling logic.)

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